Scalable synthesis protocols for 5-Chloro-2-fluoro-4-nitrophenol

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Compound of Interest

Compound Name:	*5-Chloro-2-fluoro-4-nitrophenol*
CAS No.:	*1500154-08-4*
Cat. No.:	*B2495877*

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Application Note: Scalable Synthesis of **5-Chloro-2-fluoro-4-nitrophenol**

Part 1: Executive Summary & Strategic Analysis

1.1 Scope and Application This guide details the scalable synthesis of **5-Chloro-2-fluoro-4-nitrophenol**, a specialized intermediate distinct from its more common isomer (2-chloro-4-fluoro-5-nitrophenol, used in Saflufenacil synthesis). This specific isomer is critical for high-precision structure-activity relationship (SAR) studies in agrochemical and pharmaceutical discovery, particularly where the acidity of the phenol and the electronic influence of the nitro group at the para position relative to the hydroxyl are required.

1.2 Retrosynthetic Logic The synthesis is designed to maximize regioselectivity and minimize chromatographic purification.

- Disconnection: The nitro group is introduced last via electrophilic aromatic substitution (Nitration).
- Precursor:5-Chloro-2-fluorophenol.[1][2][3]

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- Regiocontrol: The hydroxyl group (C1) is the strongest activating group and directs ortho/para. The fluorine (C2) and chlorine (C5) are weakly deactivating but ortho/para directing.
    - Site C4 (Target): Para to -OH, Ortho to -Cl.
    - Site C6 (Byproduct): Ortho to -OH, Ortho to -Cl.
    - Selectivity: Position C4 is sterically favored (flanked by H and Cl) compared to C6 (flanked by OH and Cl) and electronically favored (para-substitution usually dominates in phenols).

Part 2: Detailed Experimental Protocols

Protocol A: Synthesis of Precursor (5-Chloro-2-fluorophenol)

Note: If 5-Chloro-2-fluorophenol is commercially sourced, proceed to Protocol B.

Rationale: Direct hydrolysis of halo-nitrobenzenes is often unselective for this specific substitution pattern. The most reliable route is the diazotization-hydrolysis of 5-chloro-2-fluoroaniline, which can be derived from the nitration and reduction of 1-chloro-4-fluorobenzene.

Step-by-Step Methodology:

- Diazotization:
    - Charge a glass-lined reactor with 5-chloro-2-fluoroaniline (1.0 eq) and 35% H_2SO_4 (5.0 eq).
    - Cool the suspension to 0–5°C.
    - Add a solution of $NaNO_2$ (1.1 eq) in water dropwise, maintaining internal temperature <5°C. Stir for 1 hour to form the diazonium salt.
    - Checkpoint: Verify diazo formation with starch-iodide paper (instant blue/black).
- Hydrolysis (The "Hot Acid" Drop):

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- In a separate vessel, heat a solution of 15% H_2SO_4 (10 vol) to 95–100°C.
- Slowly add the cold diazonium solution into the hot acid solution.
- Mechanism:[4] The high temperature promotes the rapid loss of N_2 and capture by water (S_N1-like), minimizing azo coupling side reactions.
- Stir at reflux for 30 minutes until gas evolution ceases.

- Isolation:
  - Cool to room temperature.[5] The product may separate as an oil or solid.[6]
  - Extract with Dichloromethane (DCM) or MTBE.
  - Wash organic layer with brine. Dry over $MgSO_4$ and concentrate.
  - Yield Expectation: 75–85%.

Protocol B: Regioselective Nitration (Target Synthesis)

Core Challenge: Preventing over-nitration and managing the exotherm. Safety: Nitration of halophenols is highly exothermic. Ensure adequate cooling and emergency quench capability.

Reagents:

- Substrate: 5-Chloro-2-fluorophenol (1.0 eq)
- Solvent: Acetic Acid (AcOH) (5 vol)
- Nitrating Agent: 70% Nitric Acid (1.05 eq)
- Catalyst/Solvent: Concentrated H_2SO_4 (0.1 eq - optional, increases rate but decreases selectivity)

Procedure:

- Preparation:

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- Dissolve 5-Chloro-2-fluorophenol in Glacial Acetic Acid in a jacketed reactor.
- Cool the solution to 0–5°C.

- Nitration:
  - Prepare a solution of HNO_3 (1.05 eq) in AcOH (1 vol).
  - Add the acid mixture dropwise to the phenol solution.[4][7]
  - Critical Parameter: Maintain internal temperature <10°C.
  - Observation: Solution will darken. Stir at 0–10°C for 2 hours, then allow to warm to 20°C for 1 hour.
  - Monitoring: Use HPLC/TLC. Look for the disappearance of the phenol.
- Quench & Workup:
  - Pour the reaction mixture into Ice/Water (10 vol) with vigorous stirring.
  - The product will precipitate as a yellow solid.
  - Filter the crude solid.[4][6][7] Wash with cold water to remove acid.
- Purification (The "Steam Distillation" Trick):
  - The crude solid contains the target (4-nitro) and the isomer (6-nitro).
  - Principle: The 6-nitro isomer forms an intramolecular hydrogen bond ($OH\cdots O_2N$), making it volatile with steam. The target 4-nitro isomer forms intermolecular hydrogen bonds, making it non-volatile.
  - Step: Suspend the crude solid in water.[8] Perform steam distillation.
  - Result: The yellow distillate contains the impurity (6-nitro isomer). The residue in the flask contains the pure **5-Chloro-2-fluoro-4-nitrophenol**.

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- Cool the residue, filter the solid, and recrystallize from Ethanol/Water (8:[4]2) if necessary. [1][7]

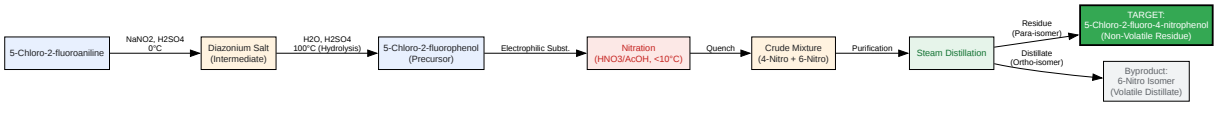
Data Summary Table:

Parameter	Specification	Notes
Precursor	5-Chloro-2-fluorophenol	Purity >98% required
Reagent	HNO_3 (70%) / AcOH	Avoid fuming HNO_3 (over-nitration risk)
Temperature	<10°C (Addition)	Critical for regioselectivity
Yield	65–75%	After purification
Appearance	Pale yellow solid	Distinct from orange ortho-isomer
Melting Point	125–130°C (Est.)[2]	Para-isomers typically have higher MP than ortho

Part 3: Visualization & Logic

Synthetic Pathway Diagram

The following diagram illustrates the critical decision points and directing effects governing the synthesis.



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Caption: Workflow from aniline precursor to purified target, highlighting the steam distillation purification strategy.

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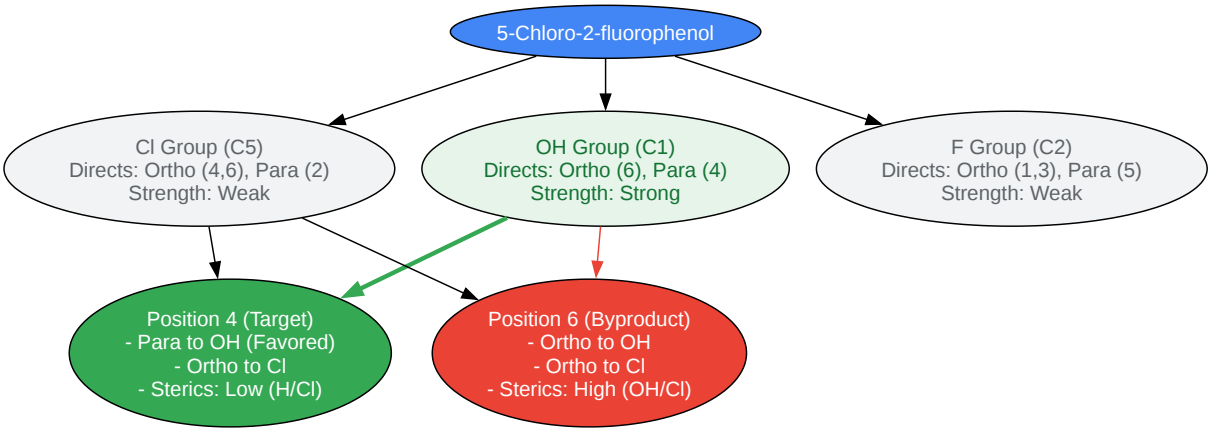
Regioselectivity Logic

This diagram explains why the 4-position is favored.



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Caption: Mechanistic map showing constructive interference of directing groups at Position 4.

Part 4: References

- Preparation of Halophenols via Diazotization:
  - Title: Process for the preparation of halogenated 4-aminophenols (Context on aniline-to-phenol conversion).
  - Source: US Patent 7,358,397.
  - URL:
- Nitration of Halophenols (General Methodology):

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- Title: Chlorination of nitrophenols (Discusses isomer separation of nitrophenols).
- Source: US Patent 4,827,047.
- URL:

- Specific Isomer Identification:
  - Title: **5-Chloro-2-fluoro-4-nitrophenol** Product Page (Confirmation of CAS and existence).
  - Source: Sigma-Aldrich / Merck.
- Regioselectivity in Phenol Nitration:
  - Title: Ultrasonically Assisted Regioselective Nitration of Aromatic Compounds.
  - Source: Scientific Research Publishing.
  - URL:[Link]

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